

2-propoxynaphthalene molecular weight and formula

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Compound of Interest

Compound Name: 2-Propoxynaphthalene

Cat. No.: B028592

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An In-depth Technical Guide to 2-Propoxynaphthalene

For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This document provides a concise technical overview of **2-propoxynaphthalene**, focusing on its fundamental molecular properties.

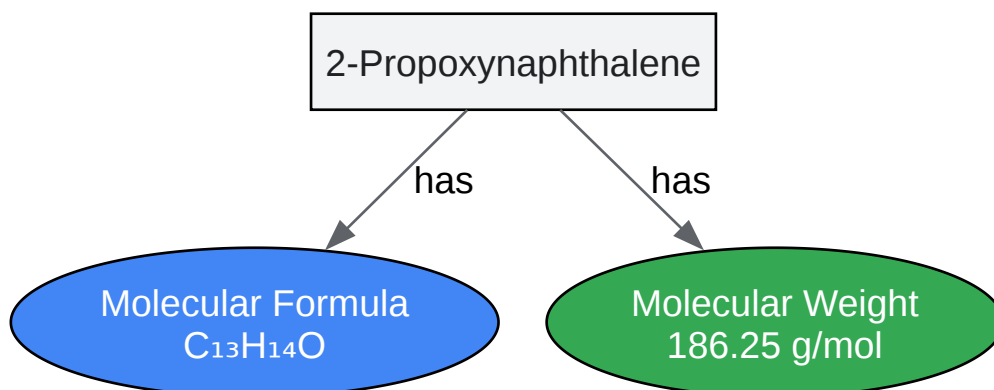
Molecular Data

The essential molecular information for **2-propoxynaphthalene** is summarized in the table below. This data is critical for experimental design, analysis, and chemical synthesis.

Property	Value
Molecular Formula	C ₁₃ H ₁₄ O[1][2][3]
Molecular Weight	186.25 g/mol [1][2][4]
IUPAC Name	2-propoxynaphthalene[2][4]
CAS Number	19718-45-7[1][2]
Synonyms	2-Naphthyl propyl ether, 2-n-Propoxynaphthalene[1][5]

Structural and Relational Overview

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of **2-propoxynaphthalene**.



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Core properties of **2-propoxynaphthalene**.

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References

- 1. scbt.com [scbt.com]
- 2. Buy 2-Propoxynaphthalene | 19718-45-7 [smolecule.com]
- 3. scbt.com [scbt.com]
- 4. 2-Naphthyl propyl ether | C₁₃H₁₄O | CID 243587 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. parchem.com [parchem.com]
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